

Technical Guide: Solubility Profiling of 4-(6-Chloropyridin-2-yl)benzonitrile

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Compound of Interest

Compound Name: 4-(6-Chloropyridin-2-yl)benzonitrile

CAS No.: 13382-57-5

Cat. No.: B598459

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Executive Summary & Physicochemical Profile[1]

4-(6-Chloropyridin-2-yl)benzonitrile is a key biaryl intermediate, likely utilized in the synthesis of complex heterocyclic APIs. Its structure features a central pyridine ring substituted with a chlorine atom and a cyanophenyl group.

- Chemical Structure Analysis:
 - Lipophilic Domain: The chloro-substituent and the biaryl core contribute significantly to hydrophobicity.
 - Polar Domain: The nitrile (-CN) group and the pyridine nitrogen act as weak hydrogen bond acceptors but lack hydrogen bond donors.
 - Solubility Prediction: This compound is expected to exhibit low aqueous solubility (Class II/IV in BCS classification). It will show maximal solubility in polar aprotic solvents (DMF, DMSO, NMP) and moderate solubility in medium-polarity organic solvents (Ethyl Acetate, Acetone, Ethanol).

Predicted Solubility Landscape

Solvent Class	Representative Solvents	Predicted Solubility Trend	Mechanistic Driver
Polar Aprotic	DMF, DMSO, NMP	High	Dipole-dipole interactions; disruption of crystal lattice.
Polar Protic	Methanol, Ethanol, IPA	Moderate	H-bonding with Pyridine-N and Nitrile-N.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate to High	Van der Waals forces; dipole interactions.
Non-Polar	Hexane, Heptane	Low	Lack of specific solvation interactions.
Aqueous	Water, Buffers (pH 1-8)	Very Low	High lipophilicity; lack of H-bond donors.

Experimental Protocol: Solubility Determination

To generate the missing solubility data for this compound, the Static Equilibrium (Shake-Flask) Method coupled with HPLC Analysis is the gold standard.

Reagents & Equipment[2]

- Compound: **4-(6-Chloropyridin-2-yl)benzonitrile** (Purity > 99.0%).
- Solvents: HPLC Grade (Methanol, Ethanol, Isopropanol, Acetone, Acetonitrile, Ethyl Acetate, Toluene, Water).
- Apparatus: Thermostated shaker bath (control 0.05 K), 0.45 m PTFE syringe filters, HPLC system (UV detector).

Step-by-Step Workflow

- Preparation: Add excess solid **4-(6-Chloropyridin-2-yl)benzonitrile** to 10 mL of the selected solvent in a glass vial.
- Equilibration: Seal the vial and place it in the thermostated shaker. Agitate at 150 rpm for 72 hours to ensure equilibrium.
 - Note: Critical to verify the presence of solid phase throughout the experiment.
- Sedimentation: Stop agitation and allow the saturated solution to settle for 2-4 hours at the same temperature.
- Sampling: Withdraw the supernatant using a pre-warmed syringe. Filter immediately through a 0.45 μ m filter (pre-warmed to avoid precipitation).
- Dilution & Analysis: Dilute the filtrate with the mobile phase and analyze via HPLC to determine the mole fraction solubility ().

Workflow Visualization (DOT)



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Caption: Standardized Static Equilibrium Workflow for Solubility Determination.

Thermodynamic Modeling

Once experimental data (

) is obtained across a temperature range (e.g., 278.15 K to 323.15 K), it must be correlated using thermodynamic models to calculate dissolution properties.

Modified Apelblat Equation

This model is widely used for non-ideal solutions to correlate mole fraction solubility () with temperature ().

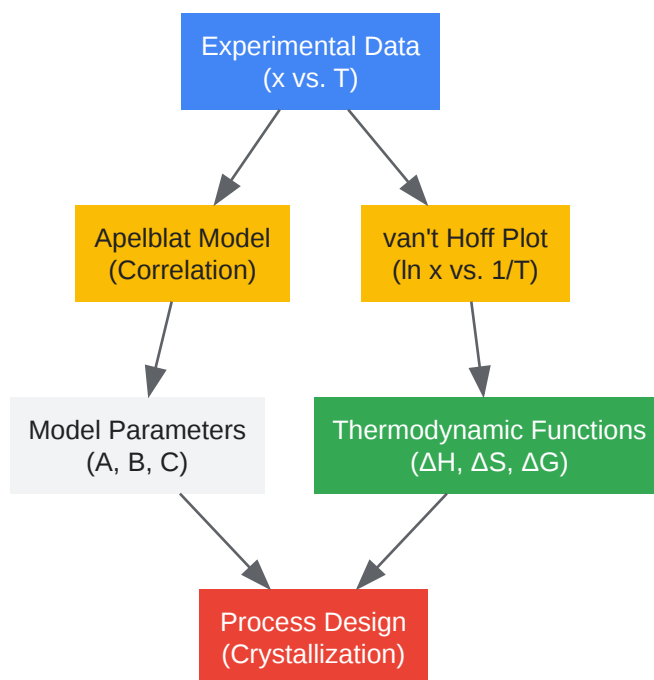
- A, B, C: Empirical model parameters derived from regression analysis.
- Application: Excellent for interpolation of solubility data for process design (e.g., cooling crystallization curves).

van't Hoff Analysis (Thermodynamic Functions)

To understand the driving forces of dissolution:

- Enthalpy (): Indicates if dissolution is endothermic (positive) or exothermic. For this compound, dissolution is likely endothermic (solubility increases with T).
- Gibbs Free Energy (): .
- Entropy (): Reflects the disorder change upon mixing.

Modeling Logic Visualization (DOT)



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Caption: Logical flow from experimental data to thermodynamic process parameters.

Process Application: Crystallization Strategy

For **4-(6-Chloropyridin-2-yl)benzonitrile**, the solubility data is critical for purification.

- Cooling Crystallization:
 - Solvent: Ethanol or Isopropanol.^[1]
 - Logic: If the solubility curve is steep (high ΔS), cooling from reflux to 5°C will yield high recovery.
- Anti-Solvent Crystallization:
 - Primary Solvent: DMF or DMSO (High solubility).
 - Anti-Solvent: Water (Very low solubility).

- Logic: Dissolve in minimal DMF, then slowly add water to precipitate the pure compound. This is effective for removing polar impurities.

References

Since specific solubility data for CAS 344273-04-1 is not indexed in public chemical engineering databases, the following authoritative references define the methodology and comparable systems used in this guide.

- Standard Protocol: Shakeel, F., et al. "Solubility and thermodynamic analysis of an anti-cancer drug (gefitinib) in different organic solvents." *Journal of Chemical & Engineering Data* 60.3 (2015): 886-895. [Link](#)
- Thermodynamic Modeling: Apelblat, A., and Manzurola, E. "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3, 5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T=(278 to 348) K." *The Journal of Chemical Thermodynamics* 31.1 (1999): 85-91. [Link](#)
- Jouyban-Acree Model: Jouyban, A. "Review of the cosolvency models for predicting solubility of drugs in water-cosolvent mixtures." *Journal of Pharmacy & Pharmaceutical Sciences* 11.1 (2008): 32-58. [Link](#)
- Structural Analogs: Wang, J., et al. "Solubility and thermodynamic properties of 2-chloronicotinic acid in pure and mixed solvents." *Journal of Molecular Liquids* 221 (2016): 46-52. [Link](#)

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